

# (R)-Morpholin-2-ylmethanol hydrochloride chemical properties

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## Compound of Interest

Compound Name: (R)-Morpholin-2-ylmethanol  
hydrochloride

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An In-depth Technical Guide to the Chemical Properties and Applications of **(R)-Morpholin-2-ylmethanol hydrochloride**

## Authored by: Gemini, Senior Application Scientist

### Abstract

**(R)-Morpholin-2-ylmethanol hydrochloride** is a chiral building block of significant interest in modern medicinal chemistry. The morpholine ring is recognized as a "privileged scaffold," frequently incorporated into therapeutic candidates to optimize physicochemical and pharmacokinetic properties such as aqueous solubility, metabolic stability, and target affinity.[1][2][3] This technical guide provides an in-depth analysis of the core chemical properties, synthesis, analytical characterization, and applications of the (R)-enantiomer of morpholin-2-ylmethanol as its hydrochloride salt. It is intended for researchers, scientists, and drug development professionals who utilize chiral intermediates to construct complex, biologically active molecules.

## Introduction: The Strategic Value of the Morpholine Moiety

The development of drug candidates for complex targets, particularly within the central nervous system (CNS), necessitates a delicate balance of molecular properties to ensure efficacy and favorable pharmacokinetics.[4] The morpholine heterocycle, with its integrated ether and

secondary amine functionalities, offers a unique combination of polarity, hydrogen bonding capability, and conformational flexibility.[4][5] These attributes are leveraged by medicinal chemists to:

- Enhance Potency: The morpholine ring can engage in critical hydrogen bonding and other non-covalent interactions within a target's active site.[3]
- Modulate Physicochemical Properties: Its inclusion often improves aqueous solubility and metabolic stability, crucial for oral bioavailability and in vivo half-life.[1][2]
- Act as a Versatile Scaffold: The ring serves as a rigid or semi-rigid anchor to correctly orient other pharmacophoric groups.[4]

The specific stereochemistry of substituents on the morpholine ring is frequently paramount for achieving selective biological activity. **(R)-Morpholin-2-ylmethanol hydrochloride** provides a synthetically accessible source of a chiral morpholine core, presenting a primary alcohol as a handle for further chemical elaboration. The hydrochloride salt form enhances the compound's stability and water solubility, making it more convenient for storage and for use in aqueous reaction media.[1]

## Physicochemical and Structural Properties

A thorough understanding of a building block's fundamental properties is the bedrock of its effective use in synthesis. The key physicochemical data for **(R)-Morpholin-2-ylmethanol hydrochloride** are summarized below.

### Table 1: Core Physicochemical Properties

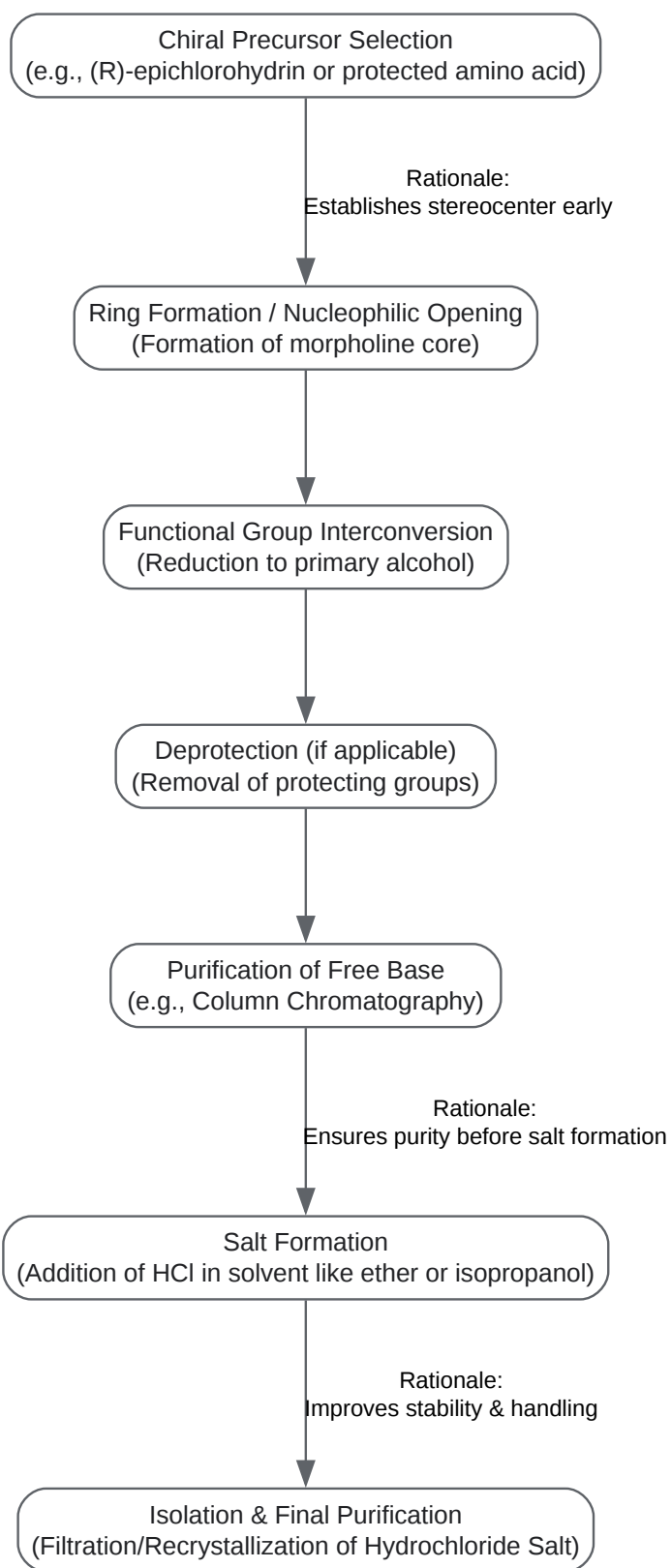
Property	Value	Source(s)
CAS Number	1436436-17-7	[6][7]
Alternate CAS	156925-22-3 (for free base)	[8][9][10]
Molecular Formula	C <sub>5</sub> H <sub>12</sub> ClNO <sub>2</sub>	[6][7][9]
Molecular Weight	153.61 g/mol	[6][9]
Appearance	White to off-white solid	[11]
Purity	Typically ≥95% - 97%	[8]
Storage Conditions	Inert atmosphere, 2-8°C	[6]
SMILES Code	OC[C@H]1CNCCO1.[H]Cl	[6][7]

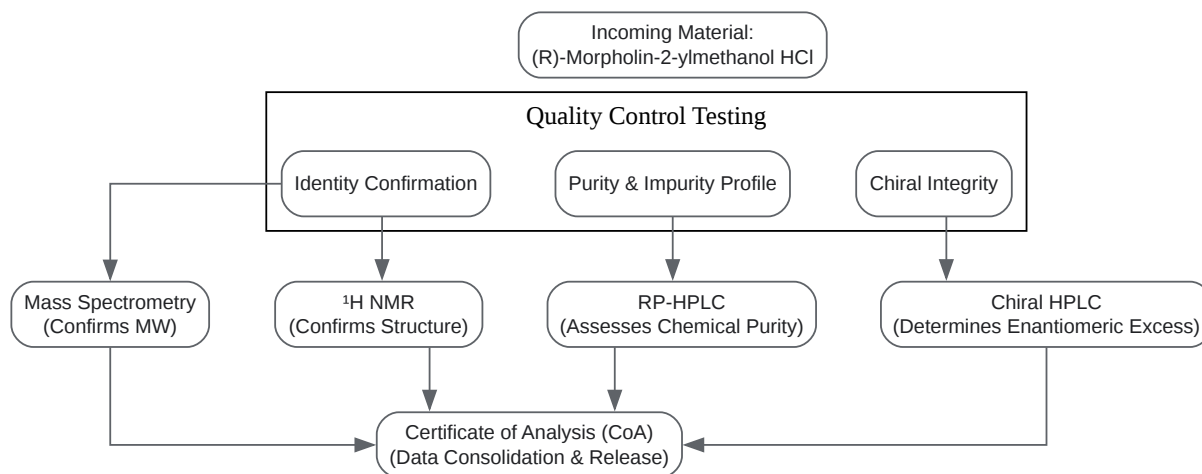
The structure contains a single defined stereocenter at the C2 position of the morpholine ring, dictating the (R) configuration.

Caption: Chemical structure of **(R)-Morpholin-2-ylmethanol hydrochloride**.

## Synthesis and Chiral Purity

The synthesis of enantiomerically pure compounds like (R)-Morpholin-2-ylmethanol is critical to their function in drug development. While multiple synthetic routes exist, a common strategy involves the use of a chiral starting material or a resolution step. The hydrochloride salt is typically formed in the final step by treating the free base with hydrochloric acid in a suitable solvent.





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